

"4,4'-Bis(3-aminophenoxy)biphenyl as a monomer for polyimides"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Bis(3-aminophenoxy)biphenyl

Cat. No.: B1279746

[Get Quote](#)

An In-depth Technical Guide to **4,4'-Bis(3-aminophenoxy)biphenyl** as a Monomer for Polyimides

This guide provides a comprehensive overview of **4,4'-Bis(3-aminophenoxy)biphenyl**, a key monomer in the synthesis of high-performance polyimides. It is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis, characterization, and properties of advanced polymer materials. This document details the properties of the monomer, experimental protocols for polyimide synthesis, and a summary of the resulting polymer characteristics.

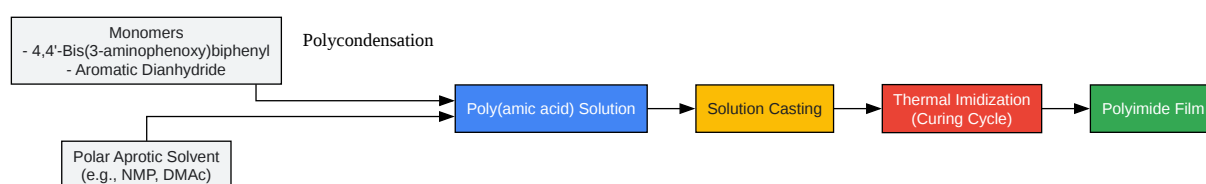
Monomer Profile: 4,4'-Bis(3-aminophenoxy)biphenyl

4,4'-Bis(3-aminophenoxy)biphenyl is an aromatic diamine monomer that is frequently used to synthesize polyimides with desirable properties such as high thermal stability and good mechanical performance. The flexible ether linkages in its structure can impart improved solubility and processability to the resulting polymers.

Property	Value
CAS Number	105112-76-3[1]
Chemical Formula	C ₂₄ H ₂₀ N ₂ O ₂ [1]
Molecular Weight	368.44 g/mol [1]
Appearance	White to reddish-yellow powder/crystal
Melting Point	147 °C

Polyimide Synthesis from 4,4'-Bis(3-aminophenoxy)biphenyl

Polyimides are typically synthesized via a two-step polycondensation reaction. The first step involves the reaction of the diamine monomer, **4,4'-Bis(3-aminophenoxy)biphenyl**, with an aromatic dianhydride in a polar aprotic solvent to form a poly(amic acid) precursor. In the second step, this precursor is converted into the final polyimide through thermal or chemical imidization, which involves the elimination of water.



[Click to download full resolution via product page](#)

Caption: Two-step synthesis workflow for polyimides.

Experimental Protocol: Synthesis of Polyimide

This protocol is a general procedure for the synthesis of polyimides from **4,4'-Bis(3-aminophenoxy)biphenyl** and an aromatic dianhydride, such as 3,3',4,4'-biphenyltetracarboxylic dianhydride (BPDA).

Materials:

- **4,4'-Bis(3-aminophenoxy)biphenyl** (diamine)
- 3,3',4,4'-biphenyltetracarboxylic dianhydride (BPDA)
- N-methyl-2-pyrrolidone (NMP) or N,N-dimethylacetamide (DMAc) (anhydrous)
- Argon or Nitrogen gas supply
- Mechanical stirrer, three-necked flask, and drying tube

Procedure:

- Poly(amic acid) Synthesis:
 - In a three-necked flask equipped with a mechanical stirrer and an inert gas inlet, dissolve a specific molar amount of **4,4'-Bis(3-aminophenoxy)biphenyl** in anhydrous NMP or DMAc.
 - Once the diamine is fully dissolved, add an equimolar amount of the dianhydride (e.g., BPDA) in small portions with vigorous stirring.
 - Continue stirring the reaction mixture at room temperature under an inert atmosphere for 24 hours to form a viscous poly(amic acid) solution.
- Thermal Imidization:
 - Cast the poly(amic acid) solution onto a clean, dry glass plate.
 - Place the cast film in a vacuum oven and subject it to a staged curing cycle. A typical cycle might be:
 - 80 °C for 1 hour
 - 150 °C for 1 hour
 - 200 °C for 1 hour

- 250 °C for 1 hour
- 300 °C for 1 hour
- After cooling to room temperature, the resulting polyimide film can be peeled from the glass plate.

Properties of Polyimides Derived from a Structural Isomer

Detailed property data for polyimides synthesized directly from **4,4'-Bis(3-aminophenoxy)biphenyl** is limited in the available literature. However, extensive data exists for polyimides derived from its structural isomer, 4,4'-bis(p-aminophenoxy)biphenyl. This data, presented below, can be considered a valuable reference point for predicting the performance of polyimides from the 3-aminophenoxy isomer.

Thermal Properties

The thermal stability of these polyimides is excellent, as indicated by their high glass transition temperatures (Tg) and decomposition temperatures.

Dianhydride Used	Tg (°C)	5% Weight Loss Temp. (°C)	10% Weight Loss Temp. (°C)
BPDA	276	540	565
BTDA	260	535	560
ODPA	255	530	555
6FDA	290	525	550

Data sourced from studies on the structural isomer 4,4'-bis(p-aminophenoxy)biphenyl.

Mechanical Properties

The polyimide films exhibit good mechanical strength and flexibility, making them suitable for various demanding applications.

Dianhydride Used	Tensile Strength (MPa)	Young's Modulus (GPa)	Elongation at Break (%)
BPDA	110	2.5	15
BTDA	105	2.4	12
ODPA	100	2.3	10
6FDA	115	2.6	18

Data sourced from studies on the structural isomer 4,4'-bis(p-aminophenoxy)biphenyl.

Solubility

The solubility of polyimides is a crucial factor for their processability. The incorporation of flexible ether linkages generally improves solubility.

Solvent	Solubility
NMP	Soluble
DMAc	Soluble
DMF	Soluble
m-Cresol	Soluble
Chloroform	Insoluble
Acetone	Insoluble

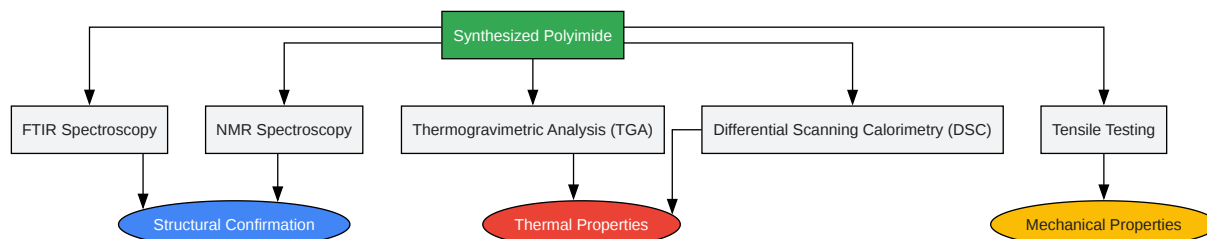
Data sourced from studies on the structural isomer 4,4'-bis(p-aminophenoxy)biphenyl.

Dielectric Properties and Moisture Absorption

For many microelectronic applications, a low dielectric constant and low moisture absorption are critical. Aromatic polyimides generally exhibit dielectric constants in the range of 3.0 to 4.0 and moisture absorption of less than 3%.^[2] The presence of bulky side groups or fluorine atoms can further reduce these values.^[3]

Characterization of Polyimides

A suite of analytical techniques is employed to confirm the successful synthesis of the polyimides and to evaluate their properties.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [ossila.com](https://www.ossila.com) [ossila.com]
- 2. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. ["4,4'-Bis(3-aminophenoxy)biphenyl as a monomer for polyimides"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1279746#4-4-bis-3-aminophenoxy-biphenyl-as-a-monomer-for-polyimides\]](https://www.benchchem.com/product/b1279746#4-4-bis-3-aminophenoxy-biphenyl-as-a-monomer-for-polyimides)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com